

# Pentaerythritol trimethacrylate CAS number and molecular weight

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentaerythritol trimethacrylate

Cat. No.: B1141467

[Get Quote](#)

## Pentaerythritol Trimethacrylate: A Technical Guide

This technical guide provides a comprehensive overview of **pentaerythritol trimethacrylate**, a trifunctional monomer utilized in polymer synthesis. The document details its chemical and physical properties, synthesis, and applications. Due to the limited availability of specific research applications for **pentaerythritol trimethacrylate** in drug development and life sciences, this guide also includes a detailed examination of the closely related and more extensively studied analogue, pentaerythritol triacrylate. This comparative approach offers valuable insights into the functional applications of multifunctional acrylates and methacrylates in biomedical research.

## Pentaerythritol Trimethacrylate

**Pentaerythritol trimethacrylate** is the ester of pentaerythritol and three equivalents of methacrylic acid. It is a key monomer used in the formation of crosslinked polymers, valued for the hardness and chemical resistance it imparts to the final material.

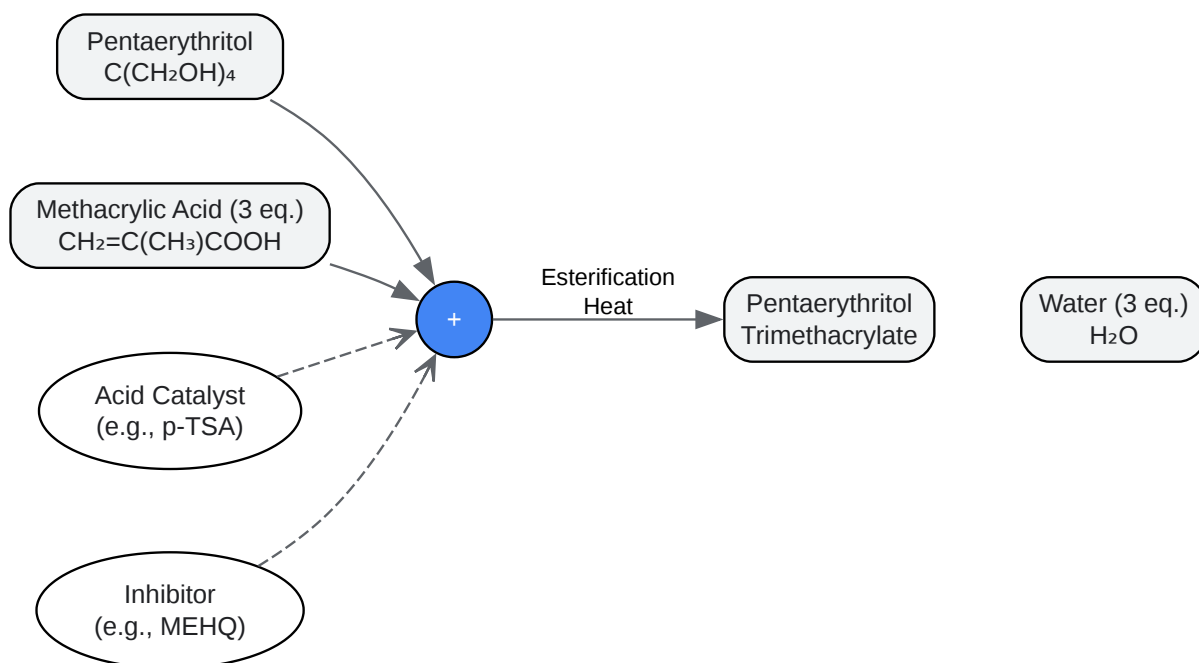
There is some discrepancy in the literature and commercial databases regarding the primary CAS number for this compound. Both identified numbers are provided below for comprehensive reference.

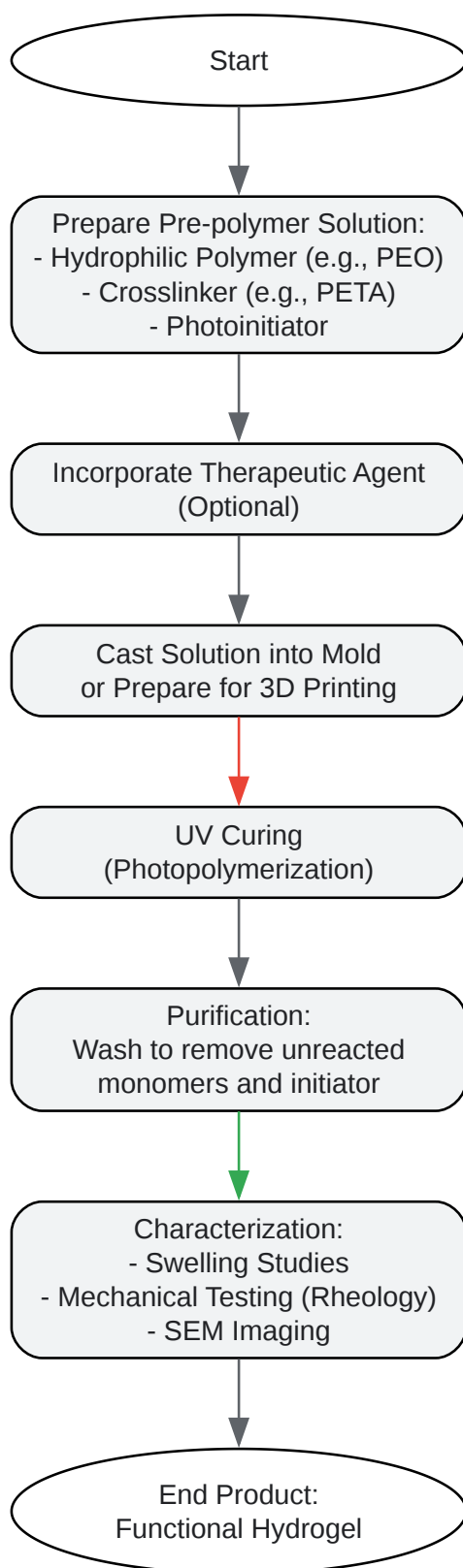
Property	Value	Citations
Chemical Name	3-Hydroxy-2,2-bis[(methacryloyloxy)methyl]propyl methacrylate	[1]
CAS Number	3524-66-1 or 105644-03-9	[1][2]
Molecular Formula	C <sub>17</sub> H <sub>24</sub> O <sub>7</sub>	[2]
Molecular Weight	340.37 g/mol	[2]

The following table summarizes the key physical and chemical properties of **pentaerythritol trimethacrylate**.

Property	Value	Citations
Density	1.1 ± 0.1 g/cm <sup>3</sup>	[1]
Boiling Point	463.0 ± 45.0 °C at 760 mmHg	[1]
Flash Point	158.8 ± 22.2 °C	[1]

**Pentaerythritol trimethacrylate** is synthesized via the acid-catalyzed esterification of pentaerythritol with methacrylic acid. In this reaction, three of the four hydroxyl groups of pentaerythritol react with the carboxylic acid group of methacrylic acid to form ester linkages, with water as a byproduct. To prevent premature polymerization of the methacrylate groups, a polymerization inhibitor is typically added to the reaction mixture.





[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Pentaerythritol trimethylacrylate | CAS#:105644-03-9 | Chemsrce [chemsrc.com]
- 2. PENTAERYTHRITOL TRIMETHACRYLATE CAS#: 3524-66-1 [m.chemicalbook.com]
- To cite this document: BenchChem. [Pentaerythritol trimethacrylate CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1141467#pentaerythritol-trimethacrylate-cas-number-and-molecular-weight\]](https://www.benchchem.com/product/b1141467#pentaerythritol-trimethacrylate-cas-number-and-molecular-weight)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)